

# Tead-IN-6 western blot protocol for target engagement

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## Compound of Interest

Compound Name: Tead-IN-6

Cat. No.: B12376084

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## Application Note & Protocol

Topic: **TEAD-IN-6** Western Blot Protocol for Target Engagement Assessment

Audience: Researchers, scientists, and drug development professionals.

## Introduction

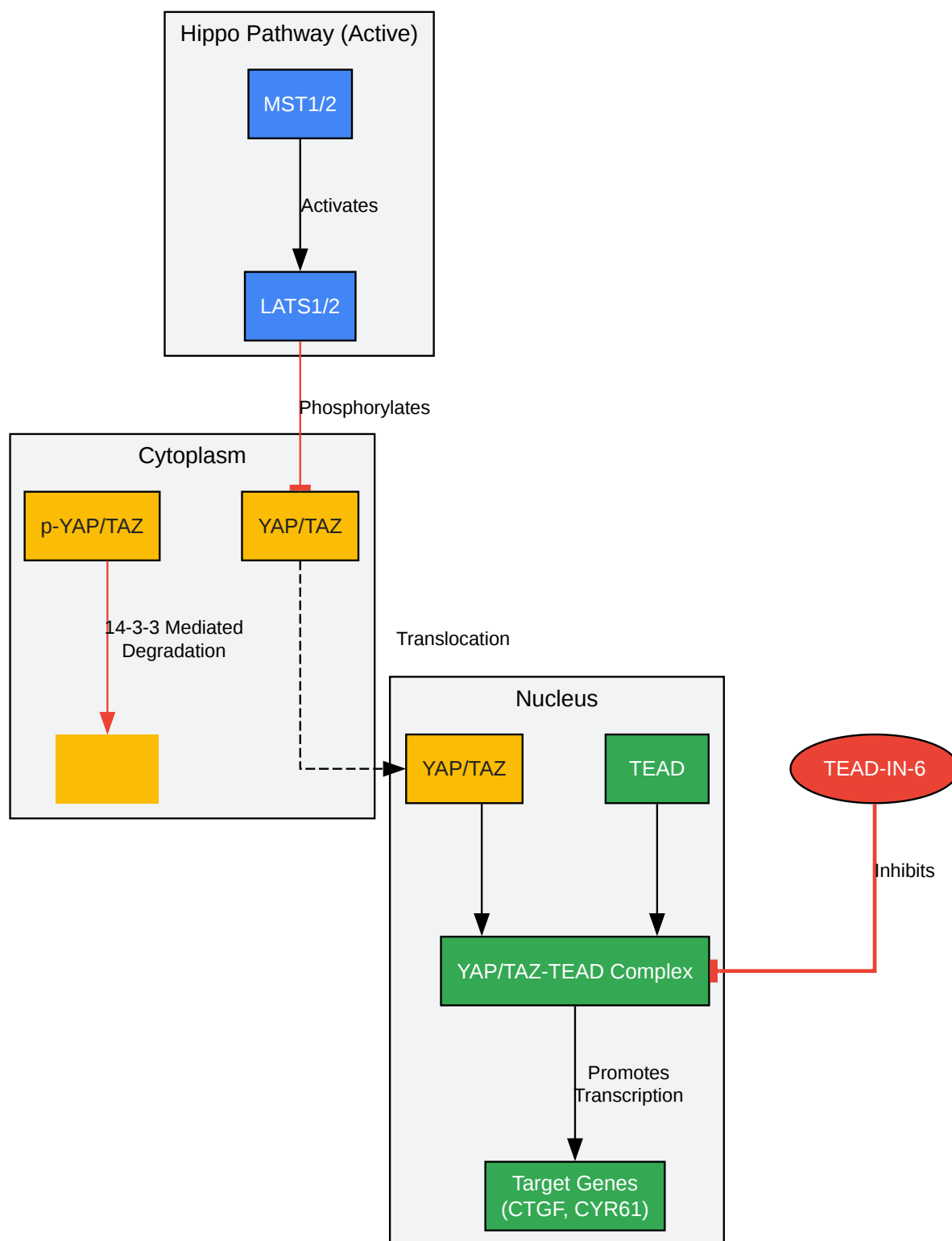
The Hippo signaling pathway is a critical regulator of organ size, cell proliferation, and apoptosis.[1][2] The transcriptional coactivators YAP (Yes-associated protein) and TAZ are the primary downstream effectors of this pathway.[3] When the Hippo pathway is inactive, unphosphorylated YAP/TAZ translocates to the nucleus and binds to the TEA domain (TEAD) family of transcription factors (TEAD1-4).[1][4] This complex then drives the expression of target genes, such as Connective Tissue Growth Factor (CTGF) and Cysteine-rich angiogenic protein 61 (CYR61), which promote cell growth and proliferation.

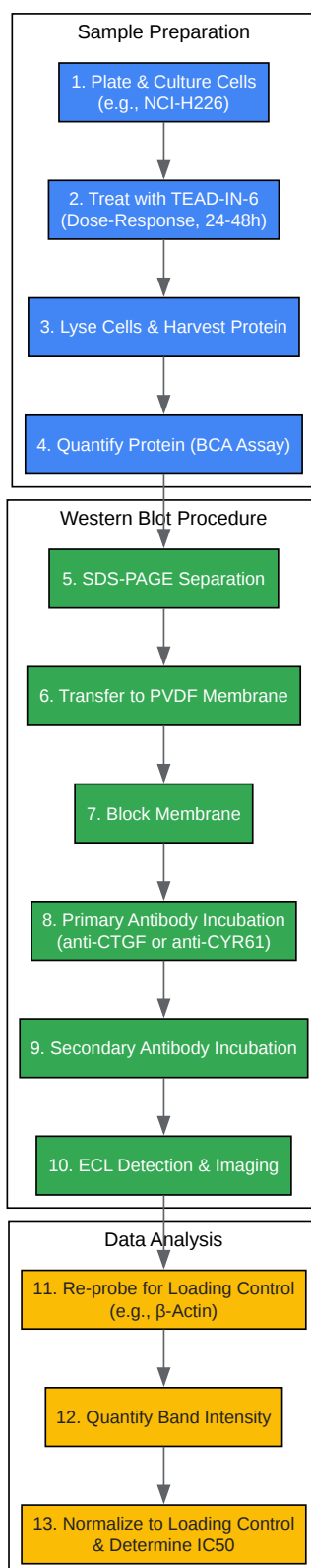
Dysregulation of the Hippo pathway, leading to hyperactivation of the YAP/TAZ-TEAD transcriptional program, is implicated in various cancers. Consequently, the YAP-TEAD interaction has emerged as a promising therapeutic target. **TEAD-IN-6** is a small molecule inhibitor designed to disrupt this interaction. Verifying that a compound successfully engages its intended target within a cellular environment is a crucial step in drug development. This application note provides a detailed protocol for using Western blot to assess the target engagement of **TEAD-IN-6** by measuring the protein levels of the downstream targets, CTGF

and CYR61. A reduction in the expression of these proteins following treatment with **TEAD-IN-6** serves as a robust proxy for successful target engagement.

## Signaling Pathway and Mechanism of Action

The core of the Hippo pathway consists of a kinase cascade (MST1/2 and LATS1/2) that, when active, phosphorylates YAP and TAZ. This phosphorylation leads to cytoplasmic retention and degradation of YAP/TAZ, preventing them from entering the nucleus and activating TEAD-mediated transcription. In many cancer cells, this kinase cascade is suppressed, leading to nuclear accumulation of YAP/TAZ and constitutive activation of TEAD target genes. **TEAD-IN-6** is designed to inhibit the formation of the functional YAP/TAZ-TEAD transcription complex, thereby suppressing the expression of pro-proliferative genes.





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## References

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- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
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